

# Comparative Analysis of VUF 10148 and Alternative Histamine H4 Receptor Ligands

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## Compound of Interest

Compound Name: VUF 10148

Cat. No.: B1663098

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This guide provides a detailed comparison of **VUF 10148** with other prominent histamine H4 receptor (H4R) ligands, focusing on their pharmacological properties and the experimental methodologies used for their characterization. While a specific patent for "**VUF 10148**" was not identified in public databases during this search, this document serves as a comprehensive scientific overview of its standing among similar compounds in the field of histamine receptor research.

## Introduction to VUF 10148

**VUF 10148** is recognized in scientific literature as a potent and selective ligand for the histamine H4 receptor. The H4R is a G protein-coupled receptor predominantly expressed on cells of the immune system, including mast cells, eosinophils, dendritic cells, and T cells.<sup>[1][2]</sup> Its activation is implicated in a variety of inflammatory and immune responses, making it a significant target for therapeutic intervention in conditions such as allergies, asthma, and autoimmune diseases.<sup>[1][2][3]</sup>

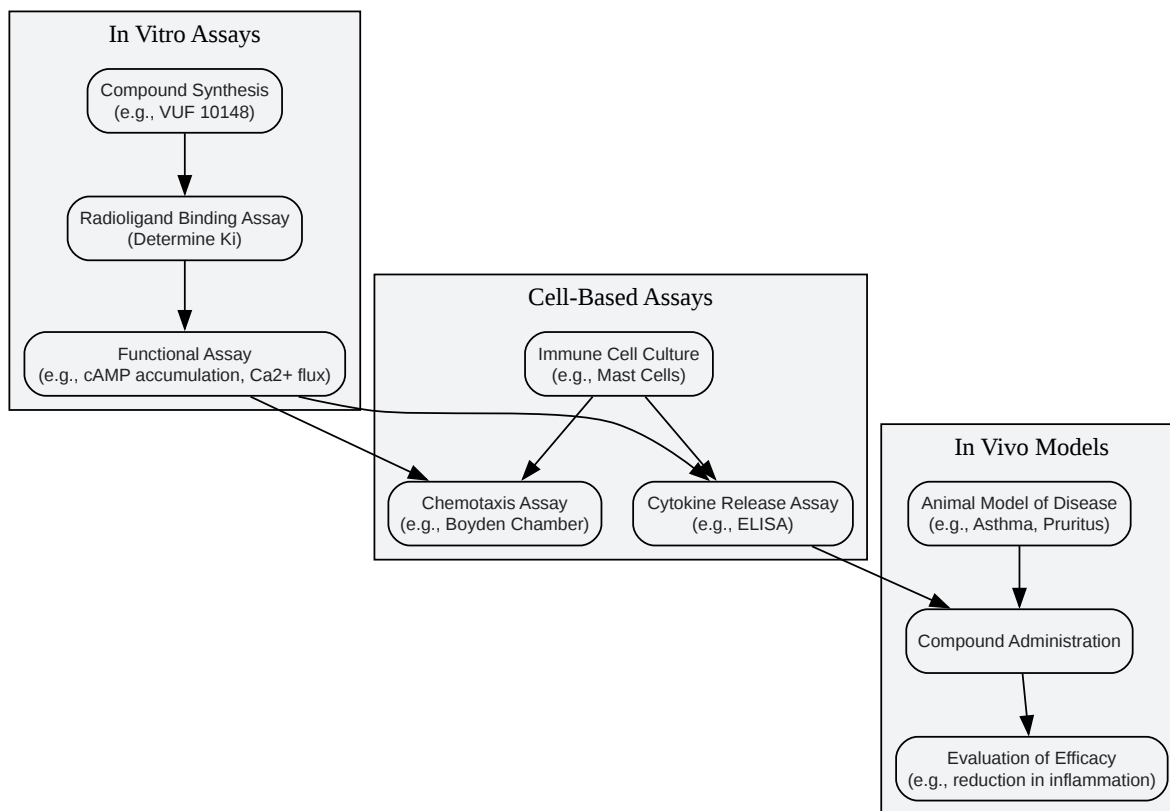
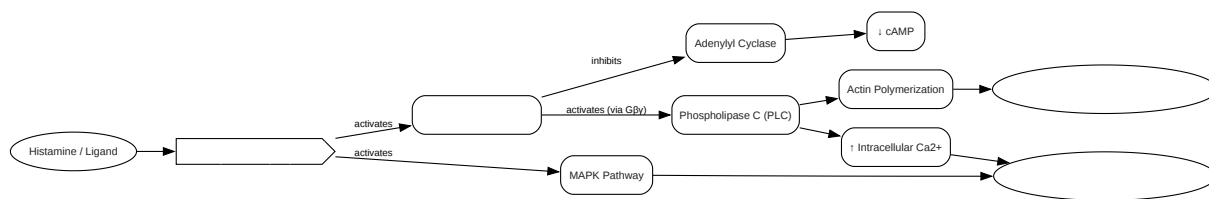
## Comparative Pharmacological Data

The following table summarizes the quantitative data for **VUF 10148** and key alternative H4R antagonists, JNJ 7777120 and VUF 6002, based on their activity at the rat histamine H4 receptor.

Compound	pKi (rH4R)	Selectivity over rH3R	Reference
VUF 10148 (as an antagonist context)	7.2	~4-fold	<a href="#">[4]</a>
JNJ 7777120	>8.0	>100-fold	<a href="#">[4]</a>
VUF 6002	>8.0	>100-fold	<a href="#">[4]</a>

## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway of the histamine H4 receptor and a typical experimental workflow for assessing compound activity.



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## References

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- To cite this document: BenchChem. [Comparative Analysis of VUF 10148 and Alternative Histamine H4 Receptor Ligands]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663098#vuf-10148-patent-and-intellectual-property]

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